

Essential Safety and Operational Guide for Handling Tolmetin Sodium

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Compound of Interest

Compound Name: Tolmetin Sodium

Cat. No.: B1261170

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for the handling and disposal of **Tolmetin Sodium**. Adherence to these procedures is critical for ensuring a safe laboratory environment.

Quantitative Data Summary

The following table summarizes key quantitative data for **Tolmetin Sodium Dihydrate**.

Property	Value
Molecular Formula	$C_{15}H_{14}NNaO_3 \cdot 2H_2O$
Molecular Weight	315.30 g/mol
Melting Point	155-157 °C (decomposes)
Solubility	Soluble in water
Appearance	Off-white powder

Operational Plan: From Receipt to Disposal

This section outlines the standard operating procedures for handling **Tolmetin Sodium** in a laboratory setting.

Receiving and Storage

- Inspection: Upon receipt, visually inspect the container for any damage or leaks.
- Labeling: Ensure the container is clearly labeled with the chemical name, concentration, and hazard information.
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated area. Keep away from heat and sources of ignition.^[1]

Handling and Personal Protective Equipment (PPE)

- Engineering Controls: Handle **Tolmetin Sodium** in a well-ventilated area. Use a fume hood if there is a risk of dust formation.
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear safety glasses with side shields or goggles.^[1]
 - Hand Protection: Wear appropriate chemical-resistant gloves.^{[1][2]}
 - Body Protection: Wear a lab coat or other protective clothing to prevent skin contact.^{[1][2]}

Weighing and Dispensing

- Designated Area: Perform weighing and dispensing in a designated area to minimize contamination.
- Dust Control: Avoid the formation of dust and aerosols.^[2] Use a balance with a draft shield.
- Cleaning: Clean the weighing area and utensils thoroughly after each use.

Disposal Plan

Tolmetin Sodium is classified as a non-hazardous solid waste.

- Waste Collection: Collect waste **Tolmetin Sodium** and any contaminated disposable materials (e.g., gloves, weighing paper) in a designated, sealed waste container.

- Labeling: Label the waste container as "Non-hazardous waste: **Tolmetin Sodium**".
- Disposal:
 - Package the waste securely in at least two layers of packaging to prevent spills.^[1]
 - The innermost container should retain its original label.^[1]
 - The outer container must be labeled as "Non-hazardous".^[1]
 - Laboratory personnel must transport the packaged waste directly to the designated dumpster for regular trash disposal.^{[1][3][4]} Do not leave it for custodial staff to handle.^[4]

Emergency Procedures

Immediate and appropriate response is crucial in the event of an emergency involving **Tolmetin Sodium**.

Spills

- Minor Spills:
 - Alert personnel in the immediate area.
 - Wear appropriate PPE (gloves, safety glasses, lab coat).
 - Carefully sweep or vacuum the spilled solid material into a sealed container for disposal.^[5] Avoid generating dust.
 - Clean the spill area with soap and water.
- Major Spills:
 - Evacuate the area and restrict access.
 - Alert your supervisor and the appropriate safety personnel.
 - Follow your institution's emergency response plan.

Personal Exposure

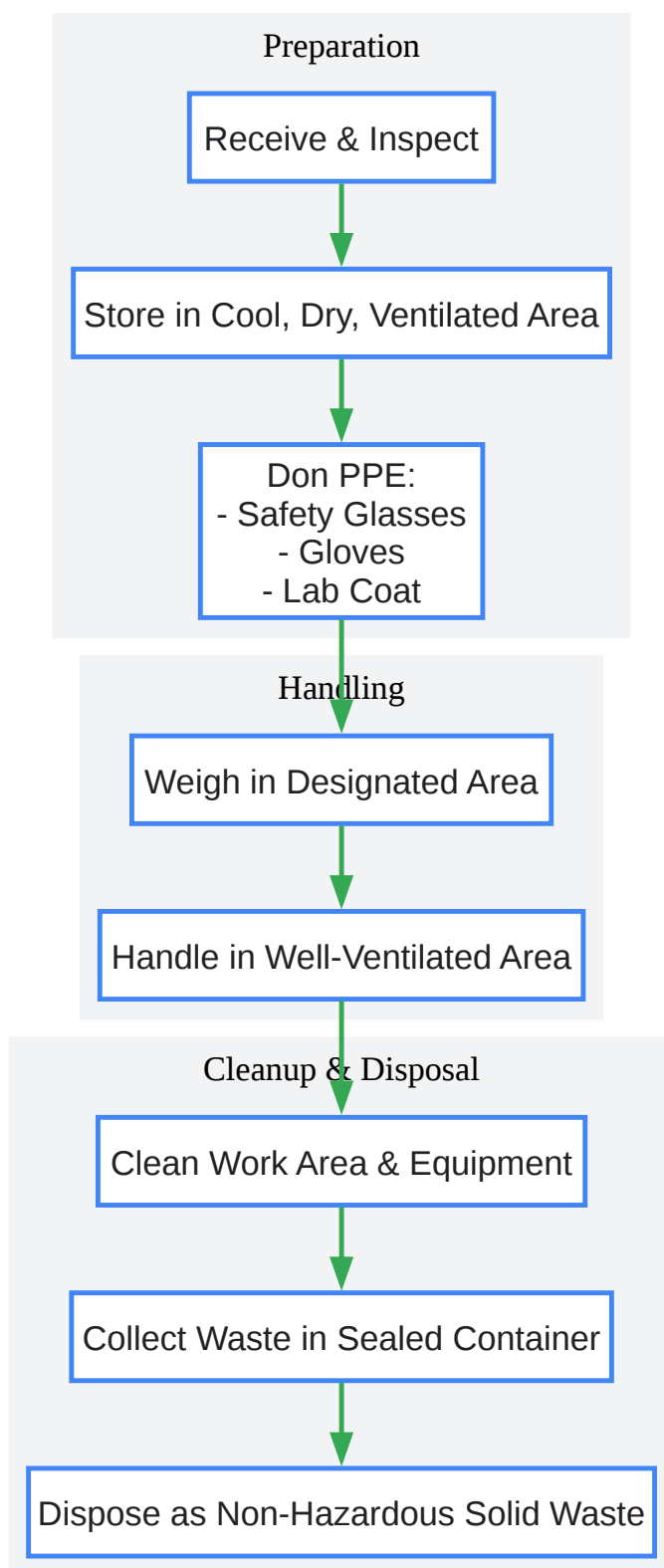
- Inhalation:
 - Move the affected person to fresh air.[\[1\]](#)
 - If breathing is difficult, provide artificial respiration.[\[1\]](#)
 - Seek medical attention if symptoms occur.[\[1\]](#)
- Skin Contact:
 - Immediately wash the affected area with plenty of soap and water for at least 15 minutes.[\[1\]](#)
 - Remove contaminated clothing.
 - Seek medical attention if skin irritation persists.[\[1\]](#)
- Eye Contact:
 - Immediately flush the eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally.[\[1\]](#)
 - Remove contact lenses if present and easy to do.
 - Seek medical attention.
- Ingestion:
 - Clean the mouth with water and drink plenty of water afterwards.[\[1\]](#)
 - Do not induce vomiting.
 - Seek immediate medical attention.[\[1\]](#)

Fire

- Extinguishing Media: Use a dry chemical, carbon dioxide, water spray, or alcohol-resistant foam.[\[2\]](#)
- Firefighting Procedures:
 - In the event of a fire, wear a self-contained breathing apparatus (SCBA) and full protective gear.[\[1\]](#)
 - Keep product and empty containers away from heat and sources of ignition.[\[1\]](#)

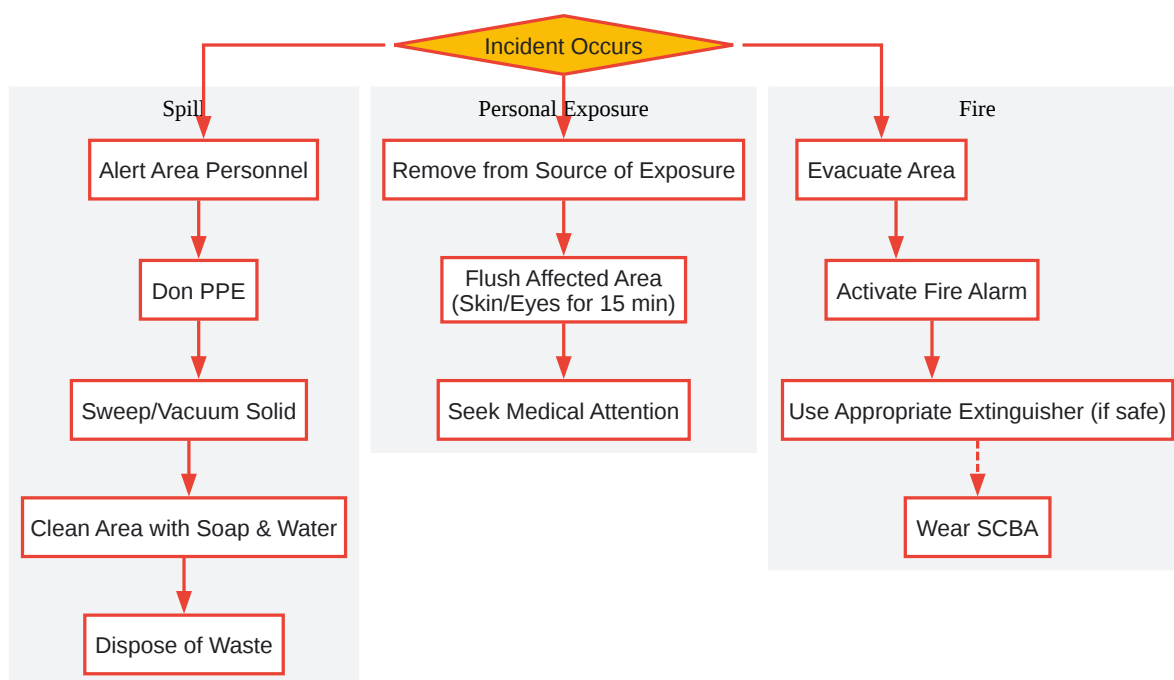
Visual Workflow Guides

The following diagrams illustrate the standard handling procedures and emergency response workflows for **Tolmetin Sodium**.



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Caption: Standard Operating Procedure for Handling **Tolmetin Sodium**.



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Caption: Emergency Response Workflow for **Tolmetin Sodium** Incidents.

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